

# Technical Guide: Spectroscopic and Synthetic Profile of N-(trifluoromethylthio)saccharin

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## Compound of Interest

Compound Name: N-(trifluoromethylthio)saccharin

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This technical guide provides a detailed overview of the spectroscopic and synthetic aspects of **N-(trifluoromethylthio)saccharin**, a significant reagent in trifluoromethylthiolation reactions. This document compiles available Nuclear Magnetic Resonance (NMR) data and outlines the established experimental protocol for its synthesis and application.

## Spectroscopic Data

The following tables summarize the reported NMR spectroscopic data for **N-(trifluoromethylthio)saccharin**.

### Nuclear Magnetic Resonance (NMR) Data

Table 1: <sup>1</sup>H NMR Spectroscopic Data of **N-(trifluoromethylthio)saccharin**<sup>[1][2]</sup>

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.20	d	7.7	1H	Aromatic CH
8.02	m	-	2H	Aromatic CH
7.94	dd	7.7, 7.5	1H	Aromatic CH

Solvent: CDCl<sub>3</sub>, Spectrometer Frequency: 500 MHz

Table 2: <sup>13</sup>C NMR Spectroscopic Data of **N-(trifluoromethylthio)saccharin**[\[1\]](#)[\[2\]](#)

Chemical Shift (δ) ppm
158.3
137.9
136.3
134.9
128.5
126.5
126.1
121.9

Solvent: CDCl<sub>3</sub>, Spectrometer Frequency: 125 MHz

Table 3: <sup>19</sup>F NMR Spectroscopic Data of **N-(trifluoromethylthio)saccharin**[\[1\]](#)[\[2\]](#)

Chemical Shift (δ) ppm
-47.31

Solvent: CDCl<sub>3</sub>, Spectrometer Frequency: 470.6 MHz

Note on Infrared (IR) and Mass Spectrometry (MS) Data: Extensive searches of available scientific literature and chemical databases did not yield specific Infrared (IR) or Mass Spectrometry (MS/HRMS) data for **N-(trifluoromethylthio)saccharin**. However, MS and HRMS data for the precursor, N-Chlorosaccharin, have been reported as follows: MS (EI) m/z (%): 183 (100), 217. HRMS: Calculated for C<sub>7</sub>H<sub>4</sub>ClNO<sub>3</sub>S: 216.9600; Found: 216.9594.[\[2\]](#)

## Experimental Protocols

The synthesis of **N-(trifluoromethylthio)saccharin** is a multi-step process commencing from saccharin. The detailed methodology is described below.

## Synthesis of N-(trifluoromethylthio)saccharin

The synthesis involves three main stages: the preparation of N-Chlorosaccharin, the synthesis of tris-silver (I) trifluoromethanethiolate, and the final reaction to yield the target compound.<sup>[1]</sup>  
<sup>[2]</sup>

### Step 1: Synthesis of N-Chlorosaccharin

- A suspension of saccharin (1.0 equiv) in methanol is prepared in a round-bottom flask.
- tert-Butyl hypochlorite (1.3 equiv) is added to the suspension in a single portion.
- The reaction mixture is stirred for 5 minutes, during which a clear solution forms, followed by the rapid precipitation of a white solid.
- The mixture is allowed to stand for 5 minutes.
- The precipitate is collected by vacuum filtration and the reaction flask and solid are rinsed with petroleum ether.
- The resulting white powder, N-Chlorosaccharin, is dried under high vacuum.

### Step 2: Synthesis of tris-Silver (I) Trifluoromethanethiolate Acetonitrile Solvate

- Silver fluoride (AgF) is reacted with carbon disulfide (CS<sub>2</sub>) in acetonitrile under reflux at 80°C.
- The resulting off-white solid, tris-silver (I) trifluoromethanethiolate acetonitrile solvate, is collected and dried under high vacuum.

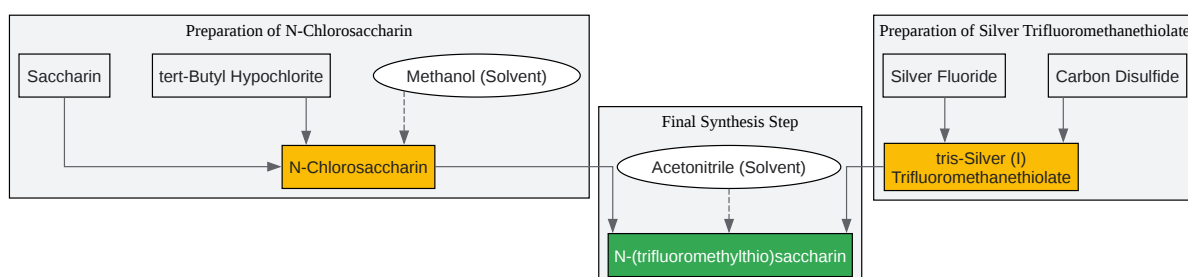
### Step 3: Synthesis of N-(trifluoromethylthio)saccharin

- N-Chlorosaccharin (1.0 equiv) and tris-silver (I) trifluoromethanethiolate acetonitrile solvate (0.4 equiv) are charged into a round-bottom flask.

- Acetonitrile is added, and the reaction mixture is stirred at room temperature for 30 minutes.
- The resulting suspension is filtered to remove solid byproducts.
- The filtrate is concentrated under reduced pressure.
- The residue is further dried under high vacuum to afford **N-(trifluoromethylthio)saccharin** as a white solid.

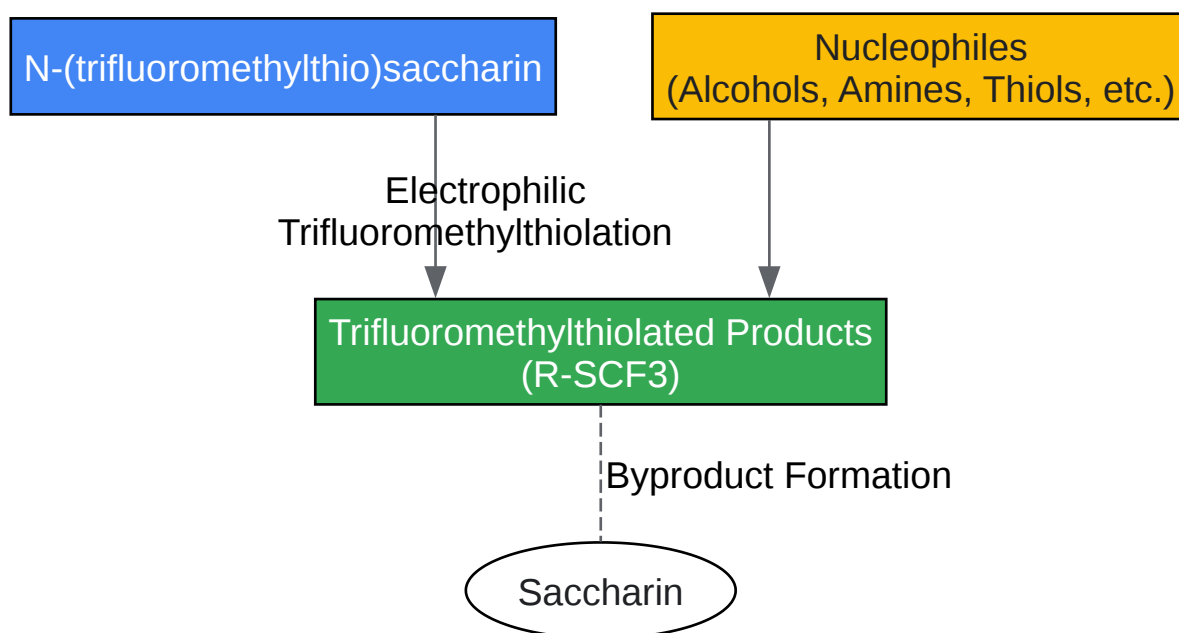
## Visualized Workflows

The following diagrams illustrate the synthesis of **N-(trifluoromethylthio)saccharin** and its subsequent application in electrophilic trifluoromethylthiolation.



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Caption: Synthetic pathway for **N-(trifluoromethylthio)saccharin**.



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Caption: Application as an electrophilic trifluoromethylthiolating reagent.

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## References

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- 2. orgsyn.org [orgsyn.org]
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